

3,5-Dimethylanisole structure and chemical formula.

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Compound of Interest

Compound Name: 3,5-Dimethylanisole

Cat. No.: B1630441

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An In-depth Technical Guide to 3,5-Dimethylanisole

Introduction

3,5-Dimethylanisole, also known as 1-methoxy-3,5-dimethylbenzene, is an aromatic ether compound.^[1] It serves as a significant organic intermediate in various chemical syntheses.^[1] ^[2] Its molecular structure, characterized by a benzene ring substituted with a methoxy group and two methyl groups at the 3 and 5 positions, influences its reactivity, making it a versatile precursor for more complex molecules.^[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, tailored for researchers and professionals in drug development and chemical sciences.

Chemical Structure and Formula

The fundamental identity of **3,5-Dimethylanisole** is defined by its molecular structure and formula.

- Chemical Formula: C₉H₁₂O^[3]^[4]
- IUPAC Name: 1-methoxy-3,5-dimethylbenzene^[5]^[6]
- Synonyms: 5-Methoxy-m-xylene, Anisole, 3,5-dimethyl-[⁷]
- SMILES: COc1cc(C)cc(C)c1^[8]

- InChI Key: JCHJBEZBHANKGA-UHFFFAOYSA-N[3][4]

The structure consists of a central benzene ring with a methoxy (-OCH₃) substituent and two methyl (-CH₃) groups located at positions 3 and 5 relative to the methoxy group.

Physicochemical and Spectroscopic Properties

The quantitative properties of **3,5-Dimethylanisole** are crucial for its handling, application, and characterization. These properties are summarized in the table below.

Property	Value	Reference(s)
Identifiers		
CAS Number	874-63-5	[3][4]
Molecular Weight	136.19 g/mol	[3][6]
Physical Properties		
Appearance	Clear, colorless to pale yellow liquid	[1][5]
Boiling Point	193 °C (466.2 K)	[3][8]
Melting Point	-0.2 °C	[1]
Density	0.963 g/mL at 25 °C	[8][9]
Refractive Index	1.512 (at 20 °C)	[8][9]
Safety Properties		
Flash Point	66 °C (150.8 °F) - closed cup	[8][9]
Spectroscopic Data		
¹ H NMR (400MHz, CDCl ₃)	δ 6.60 (s, 1H), 6.53 (s, 2H), 3.77 (s, 3H), 2.29 (s, 6H)	[2]

Additional spectroscopic data, including Infrared (IR) and Mass Spectrometry (MS), are available through resources like the NIST WebBook.[10][11]

Experimental Protocols

Synthesis of 3,5-Dimethylanisole via Etherification

3,5-Dimethylanisole is commonly prepared through the methylation of 3,5-dimethylphenol.[\[1\]](#) [\[2\]](#) The following protocol details this one-step etherification reaction.[\[2\]](#)

Materials:

- 3,5-Dimethylphenol (10g, 0.082 mol)
- Anhydrous Potassium Carbonate (34g, 0.25 mol)
- Iodomethane (12.8g, 0.090 mol)
- Dimethylformamide (DMF) (150 ml)
- Ethyl acetate
- Saturated brine solution
- Water

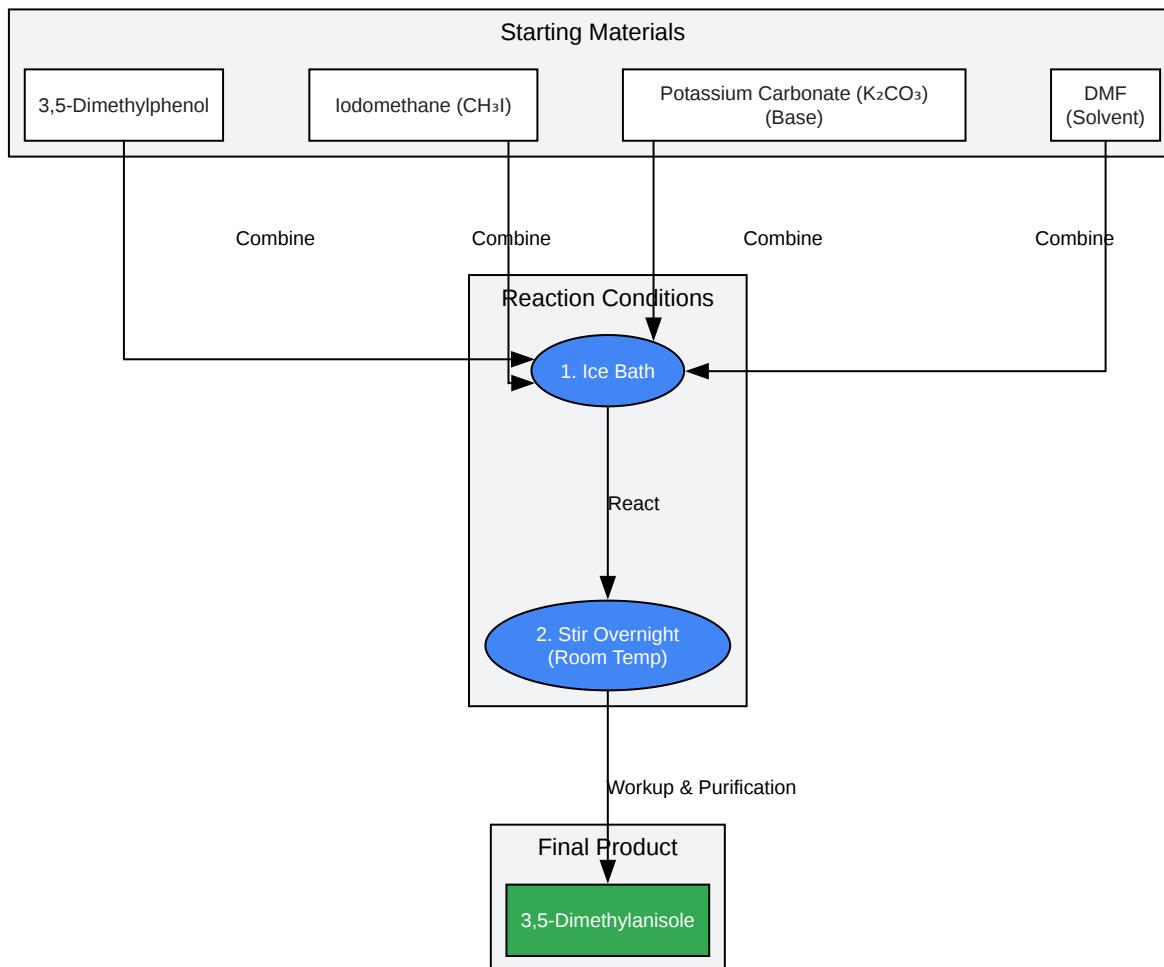
Procedure:

- Add 3,5-dimethylphenol (10g, 0.082 mol) and anhydrous potassium carbonate (34g, 0.25 mol) to 150 ml of DMF in a reaction flask.
- Place the flask in an ice bath to cool the mixture.
- Slowly add iodomethane (12.8g, 0.090 mol) dropwise to the cooled mixture with stirring.
- After the addition is complete, remove the ice bath and allow the mixture to stir overnight at room temperature.
- Following the reaction, add water to the mixture.
- Extract the organic phase using ethyl acetate.

- Wash the collected organic phase with a saturated brine solution.
- Dry the organic phase and concentrate it via vacuum distillation.
- Purify the resulting product by column chromatography to yield pure **3,5-Dimethylanisole** (yield: 10g, 90%).[\[2\]](#)

Visualized Synthesis Pathway

The synthesis of **3,5-Dimethylanisole** from 3,5-dimethylphenol is a standard Williamson ether synthesis. The logical flow of this process is depicted below.

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Caption: Workflow for the synthesis of **3,5-Dimethylanisole**.

Applications in Research and Industry

3,5-Dimethylanisole is a valuable building block in organic synthesis.^[1] Its activated aromatic ring makes it a suitable precursor for various functionalized molecules.

One notable application is in the production of thermosensitive color-forming materials.^[2] For instance, it is used in the synthesis of 6'-diethylamino-1',3'-dimethylbenzofuran. This process involves the condensation of 2-(2-hydroxy-4-diethylaminobenzoyl)benzoic acid with **3,5-dimethylanisole** in the presence of a strong dehydrating acid, followed by hydrolysis and heating under alkaline conditions.^[2] The resulting benzofuran compounds are typically colorless but change color upon heating, making them useful for thermal paper, color-changing coatings, and textiles.^[2] In the context of drug development, intermediates like **3,5-Dimethylanisole** are fundamental for constructing the carbon skeletons of complex active pharmaceutical ingredients (APIs).

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